

# A Comparative Analysis of Diallyl Isophthalate and Unsaturated Polyester Resins in Composite Materials

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## Compound of Interest

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For researchers, scientists, and professionals in material and drug development, the selection of a polymer matrix is a critical decision that dictates the ultimate performance of a composite material. This guide provides an objective comparison of two prominent thermosetting resins: **diallyl isophthalate** (DAIP) and unsaturated polyester resins (UPR). We will delve into their performance characteristics, supported by experimental data, to facilitate informed material selection for advanced applications.

**Diallyl isophthalate** (DAIP) is a high-performance thermosetting resin known for its exceptional thermal stability, low water absorption, and excellent electrical insulation properties, making it a preferred choice for demanding electronic and aerospace applications.[\[1\]](#)[\[2\]](#) Unsaturated polyester resins (UPR) are more widely used due to their lower cost, ease of processing, and good all-around mechanical properties and chemical resistance.[\[2\]](#)[\[3\]](#) The performance of both resin systems is significantly enhanced when reinforced with fibers, such as glass fibers.

## Performance Comparison: A Quantitative Overview

To provide a clear and concise comparison, the following tables summarize the key mechanical, thermal, and electrical properties of DAIP and UPR, primarily focusing on their performance in glass fiber-reinforced composites. It is important to note that the properties of composites can vary significantly based on the specific resin formulation, curing conditions, and the type and content of reinforcement.

## Mechanical Properties

**Diallyl isophthalate** composites are noted for their high strength and dimensional stability.[4] When reinforced with short glass fibers, diallyl phthalate (DAP), a closely related resin often used as a reference for DAIP, exhibits impressive mechanical strength.[5] Unsaturated polyester composites also demonstrate good mechanical properties, which can be tailored by adjusting the resin chemistry and reinforcement.[6][7]

Table 1: Comparison of Mechanical Properties of Glass Fiber-Reinforced DAIP and UPR Composites

Property	Diallyl Isophthalate (DAP, Short Glass Fiber Filled)	Unsaturated Polyester (E-Glass Reinforced)	Test Standard
Tensile Strength	35 - 117 MPa[5]	28.25 - 78.83 MPa[6] [7]	ASTM D3039
Flexural Strength	60 - 180 MPa[5]	44.65 - 119.23 MPa[6] [7]	ASTM D790
Compressive Strength	130 - 200 MPa[5]	~55 MPa (neat resin) [7]	ASTM D695
Izod Impact Strength (Notched)	0.27 - 3.50 J/cm[5]	3.50 - 6.50 Joules (total energy)[6][7]	ASTM D256
Hardness (Brinell)	-	31.5 - 47 BHN[6][7]	ASTM E10

## Thermal Properties

DAIP resins are characterized by their superior heat resistance, making them suitable for high-temperature applications.[4][8] They maintain their properties well at elevated temperatures. Unsaturated polyester resins have a more moderate thermal performance, though specific formulations can be optimized for improved heat resistance.[3]

Table 2: Comparison of Thermal Properties of DAIP and UPR Composites

Property	Diallyl Isophthalate (DAP)	Unsaturated Polyester	Test Standard
Heat Deflection Temperature @ 1.8 MPa	180 - 288 °C (Short Glass Fiber Filled)[5]	~121.5 °C (with 30 wt% chopped glass fiber)[3]	ASTM D648
Maximum Service Temperature, Air	130 - 200 °C (Short Glass Fiber Filled)[5]	-	-
Thermal Conductivity	0.28 - 1.10 W/m·K (Short Glass Fiber Filled)[5]	~0.2 W/m·K (neat resin)[9]	ASTM E1530

## Electrical Properties

The excellent electrical insulating properties of DAIP are a key advantage, especially in high-frequency applications.[8][10] These resins exhibit low dielectric constants and dissipation factors, which are maintained even in humid conditions. Unsaturated polyester resins also possess good electrical insulation properties, suitable for a wide range of general-purpose electrical applications.[11]

Table 3: Comparison of Electrical Properties of DAIP and UPR Composites

Property	Diallyl Isophthalate (DAP, Short Glass Fiber Filled)	Unsaturated Polyester	Test Standard
Dielectric Constant @ 1 MHz	3.8 - 4.8[12][13]	~3.15[11]	ASTM D150
Dissipation Factor @ 1 MHz	0.003 - 0.030[13][14]	-	ASTM D150
Volume Resistivity	> 10^14 log ohm.cm[13]	-	ASTM D257
Dielectric Strength	~15 MV/m[13]	13.5 - 20 kV/mm[15]	ASTM D149
Arc Resistance	130 - 240 sec[14]	-	ASTM D495

## Chemical Resistance

Both DAIP and UPR composites offer good resistance to a range of chemicals. DAIP is known for its resistance to solvents, acids, and alkalis.[\[16\]](#) Isophthalic-based unsaturated polyesters, in particular, exhibit good resistance to acids and mildly alkaline environments.[\[2\]](#)[\[17\]](#) However, both materials can be susceptible to degradation by certain organic solvents and strong alkalis.[\[3\]](#)[\[18\]](#)

Table 4: General Chemical Resistance Profile

Chemical Agent	Diallyl Isophthalate (DAP)	Unsaturated Polyester (Isophthalic)
Acids (dilute)	Good to Excellent	Good to Excellent <a href="#">[19]</a>
Alkalies (dilute)	Good	Good <a href="#">[19]</a>
Organic Solvents	Generally Good, some swelling may occur	Varies, susceptible to some polar organic solvents <a href="#">[3]</a>
Water/Humidity	Excellent (low absorption) <a href="#">[10]</a>	Good <a href="#">[20]</a>

## Experimental Protocols

The data presented in this guide is based on standardized testing methodologies to ensure comparability and reliability. Below are summaries of the key experimental protocols.

## Mechanical Property Testing

- Tensile Testing (ASTM D3039): This test determines the in-plane tensile properties of polymer matrix composites. A flat, rectangular specimen is mounted in the grips of a universal testing machine and subjected to a constant rate of strain until failure.[\[6\]](#)[\[21\]](#) Load and strain are recorded to calculate tensile strength, modulus of elasticity, and elongation at break.[\[22\]](#)[\[23\]](#)

## Thermal Analysis

- Differential Scanning Calorimetry (DSC) (ASTM D3418): DSC is used to measure thermal transitions such as the glass transition temperature (T<sub>g</sub>), melting temperature (T<sub>m</sub>), and

crystallization temperature ( $T_c$ ).<sup>[9][24]</sup> A small sample is heated or cooled at a controlled rate, and the heat flow to or from the sample is compared to a reference to identify these transitions.<sup>[13][25]</sup> This technique is also valuable for studying the curing of thermosetting resins.<sup>[24]</sup>

## Chemical Resistance Evaluation

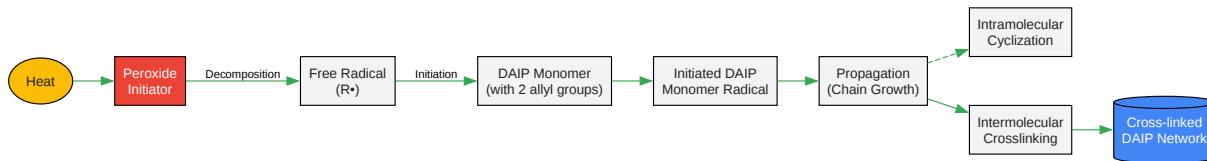
- Standard Practices for Evaluating the Resistance of Plastics to Chemical Reagents (ASTM D543): This standard outlines procedures for assessing the chemical resistance of plastics.<sup>[26][27]</sup> The most common method, Practice A (Immersion Test), involves fully immersing test specimens in a chemical reagent for a specified time and at a specific temperature.<sup>[8][28]</sup> After exposure, changes in weight, dimensions, appearance, and mechanical properties are measured and compared to unexposed control specimens.<sup>[11]</sup>

## Curing Mechanisms and Process Visualization

The performance of thermoset composites is intrinsically linked to their cross-linked network structure, which is formed during the curing process.

### Diallyl Isophthalate Curing Pathway

The curing of **diallyl isophthalate** proceeds via a free-radical polymerization of its two allyl groups.<sup>[1]</sup> This process is typically initiated by a peroxide initiator at elevated temperatures. The polymerization involves a complex mechanism that includes cyclization, branching, and ultimately, the formation of a highly cross-linked, three-dimensional network.<sup>[29]</sup>

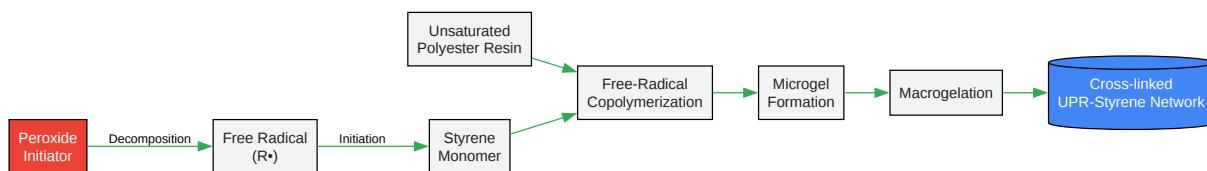


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Caption: Curing mechanism of **Diallyl Isophthalate**.

## Unsaturated Polyester Resin Curing Pathway

Unsaturated polyester resins are typically cured through a free-radical copolymerization with a reactive diluent, most commonly styrene.[3] The process, initiated by a peroxide and often accelerated by a promoter, involves the reaction of the styrene monomer with the unsaturated double bonds along the polyester chains. This creates cross-links between the polymer chains, forming a rigid 3D network.[5] The reaction can proceed through stages, including the formation of microgels which then coalesce into a macrogel.

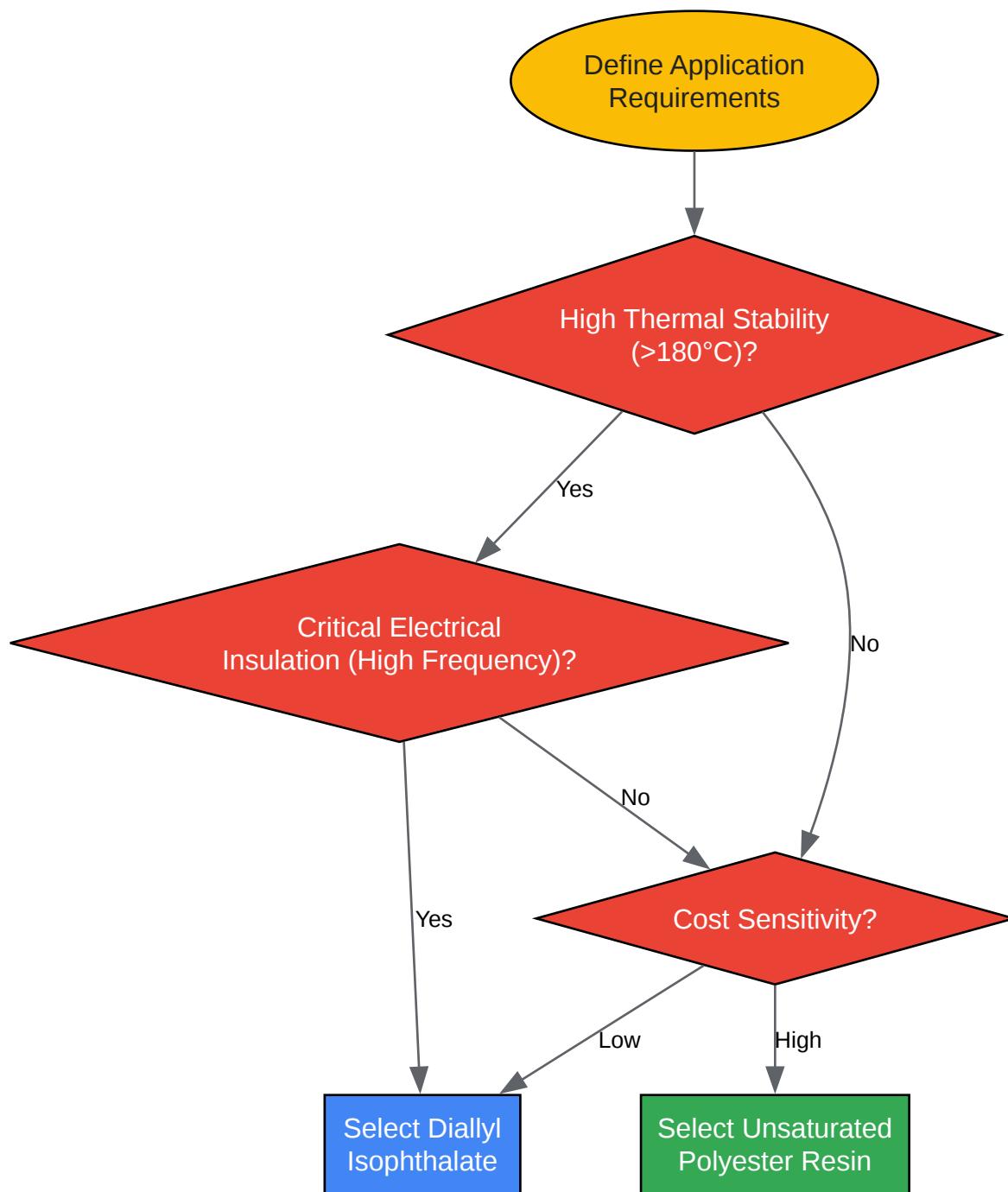


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Caption: Curing mechanism of Unsaturated Polyester Resin with Styrene.

## Logical Framework for Material Selection

The choice between DAIP and UPR for a composite application depends on a careful evaluation of performance requirements versus cost. The following diagram illustrates a logical workflow for this decision-making process.

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Caption: Decision workflow for selecting between DAIP and UPR.

## Conclusion

In summary, **diallyl isophthalate** composites offer superior performance in terms of thermal stability and electrical insulation, making them the material of choice for high-stakes

applications where these properties are paramount. However, this performance comes at a higher cost. Unsaturated polyester resins provide a more economical solution with a good balance of mechanical, thermal, and chemical resistance properties, suitable for a broader range of applications. The quantitative data and experimental methodologies presented in this guide are intended to provide a solid foundation for researchers and professionals to make informed decisions in the development of advanced composite materials.

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